

Proper Disposal of Glycine Sodium Salt Hydrate: A Safety and Operational Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycine sodium salt hydrate

Cat. No.: B1592675

[Get Quote](#)

This guide provides essential safety and logistical information for the proper disposal of **glycine sodium salt hydrate**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Safety and Handling Precautions

Glycine sodium salt hydrate is generally not classified as a hazardous substance; however, it may cause eye, skin, and respiratory tract irritation.^{[1][2]} When handling this chemical, it is crucial to use appropriate personal protective equipment (PPE) and follow standard laboratory safety protocols.

Personal Protective Equipment (PPE)	Specification	Purpose
Eye Protection	Safety glasses with side-shields	To prevent eye irritation from dust or splashes.[2]
Hand Protection	Chemical resistant gloves	To prevent skin irritation upon contact.[2]
Body Protection	Long-sleeved clothing or lab coat	To minimize skin exposure.[2]
Respiratory Protection	NIOSH-approved respirator with a dust filter	Required when dust is generated to prevent respiratory tract irritation.[2]

Facilities handling this material should be equipped with an eyewash station and a safety shower.[1] Always handle the substance in a well-ventilated area to minimize dust generation and accumulation.[1][2]

Step-by-Step Disposal Procedure

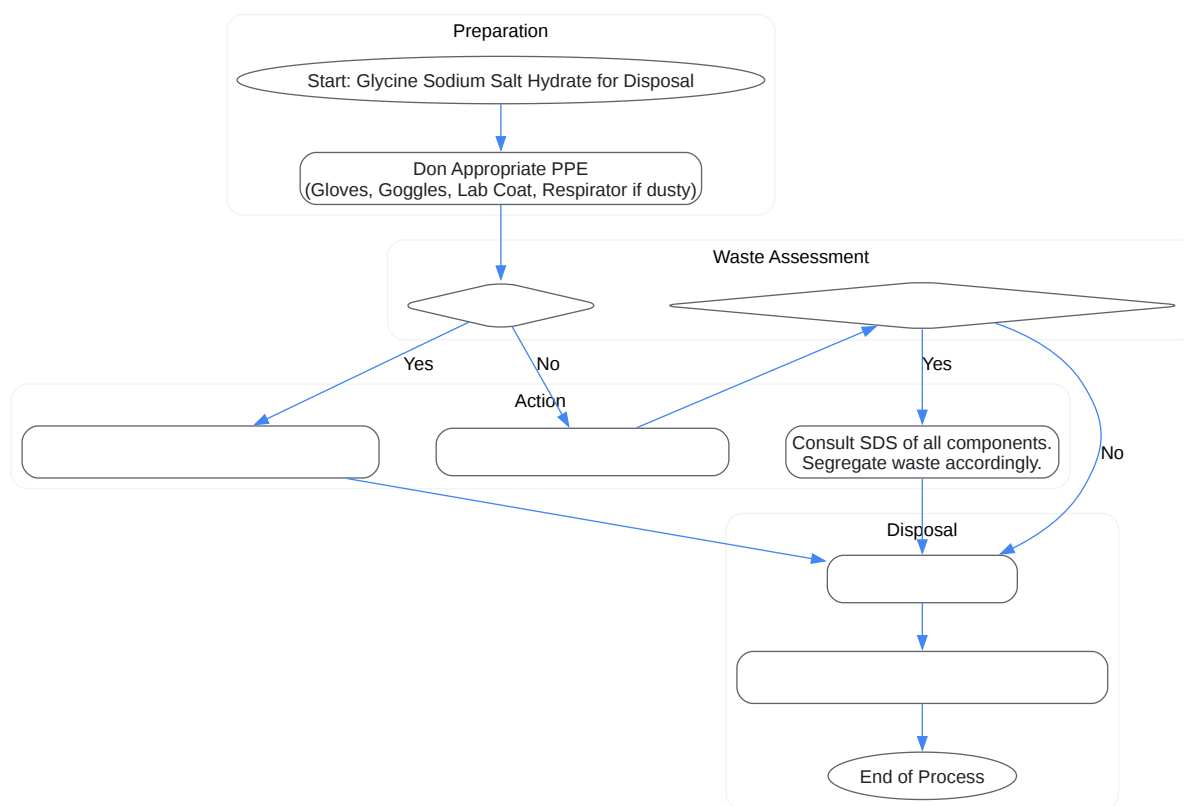
The primary guideline for the disposal of **glycine sodium salt hydrate** is to adhere to all national and local regulations.

- Container Management:
 - Do not mix **glycine sodium salt hydrate** with other waste.
 - Keep the chemical in its original, tightly closed container for disposal.[3]
 - Handle uncleaned, empty containers as you would the product itself.
- Solid Waste Disposal:
 - For uncontaminated, solid **glycine sodium salt hydrate**, sweep or vacuum the material into a suitable, labeled disposal container.[1][2]
 - Avoid actions that generate dust.[1][2]

- The sealed container should be disposed of through a licensed professional waste disposal service.
- Spill Cleanup:
 - In the event of a spill, ensure the area is well-ventilated.[\[1\]](#)
 - Wearing the appropriate PPE, clean up the spill immediately.[\[1\]](#)
 - Collect the spilled material by sweeping or vacuuming and place it in a designated, sealed container for disposal.[\[1\]](#)[\[2\]](#)
 - Thoroughly clean the contaminated surface after the material has been removed.[\[2\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and steps for the proper disposal of **glycine sodium salt hydrate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **Glycine Sodium Salt Hydrate**.

Disclaimer: This information is intended as a guide and does not replace the need to consult the specific Safety Data Sheet (SDS) for the product you are using and to comply with all applicable institutional, local, and national regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Proper Disposal of Glycine Sodium Salt Hydrate: A Safety and Operational Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1592675#glycine-sodium-salt-hydrate-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com